

ACHE-IN-38: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: ACHE-IN-38

Cat. No.: B038961

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Introduction

ACHE-IN-38 is a potent and selective inhibitor of acetylcholinesterase (AChE), the primary enzyme responsible for the hydrolysis of the neurotransmitter acetylcholine. As a member of the indanone class of compounds, **ACHE-IN-38** serves as a valuable tool for researchers investigating cholinergic neurotransmission and its role in various physiological and pathological processes. These application notes provide detailed information on the solubility of **ACHE-IN-38** and protocols for its preparation in solution for in vitro studies.

Chemical Properties

ACHE-IN-38, also known as Desbenzyl Donepezil, is a pale yellow solid[1]. A summary of its key chemical and physical properties is provided in the table below for easy reference.

Property	Value	Source
CAS Number	120014-30-4	ChemScene[2], ChemicalBook[1]
Molecular Formula	C ₁₇ H ₂₃ NO ₃	ChemScene[2], ChemicalBook[1]
Molecular Weight	289.37 g/mol	ChemicalBook[1]
Appearance	Pale Yellow Solid	ChemicalBook[1]
Melting Point	258-260°C (decomposition)	ChemicalBook[1]
Aqueous Solubility	0.065 mg/mL	PubChem[3]
Storage	4°C, protect from light	ChemScene[2]

Solution Preparation Guide

The low aqueous solubility of **ACHE-IN-38** necessitates the use of an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for this purpose.

Recommended Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Materials:
 - ACHE-IN-38** (solid)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or vials
 - Calibrated micropipettes
 - Vortex mixer
 - Analytical balance

- Procedure:
 - Equilibrate the **ACHE-IN-38** vial to room temperature before opening.
 - Weigh out the desired amount of **ACHE-IN-38** using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.89 mg of **ACHE-IN-38** (Molecular Weight = 289.37 g/mol).
 - Add the appropriate volume of anhydrous DMSO to the solid **ACHE-IN-38**.
 - Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary.
 - Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term storage, protected from light.

Preparation of Working Solutions:

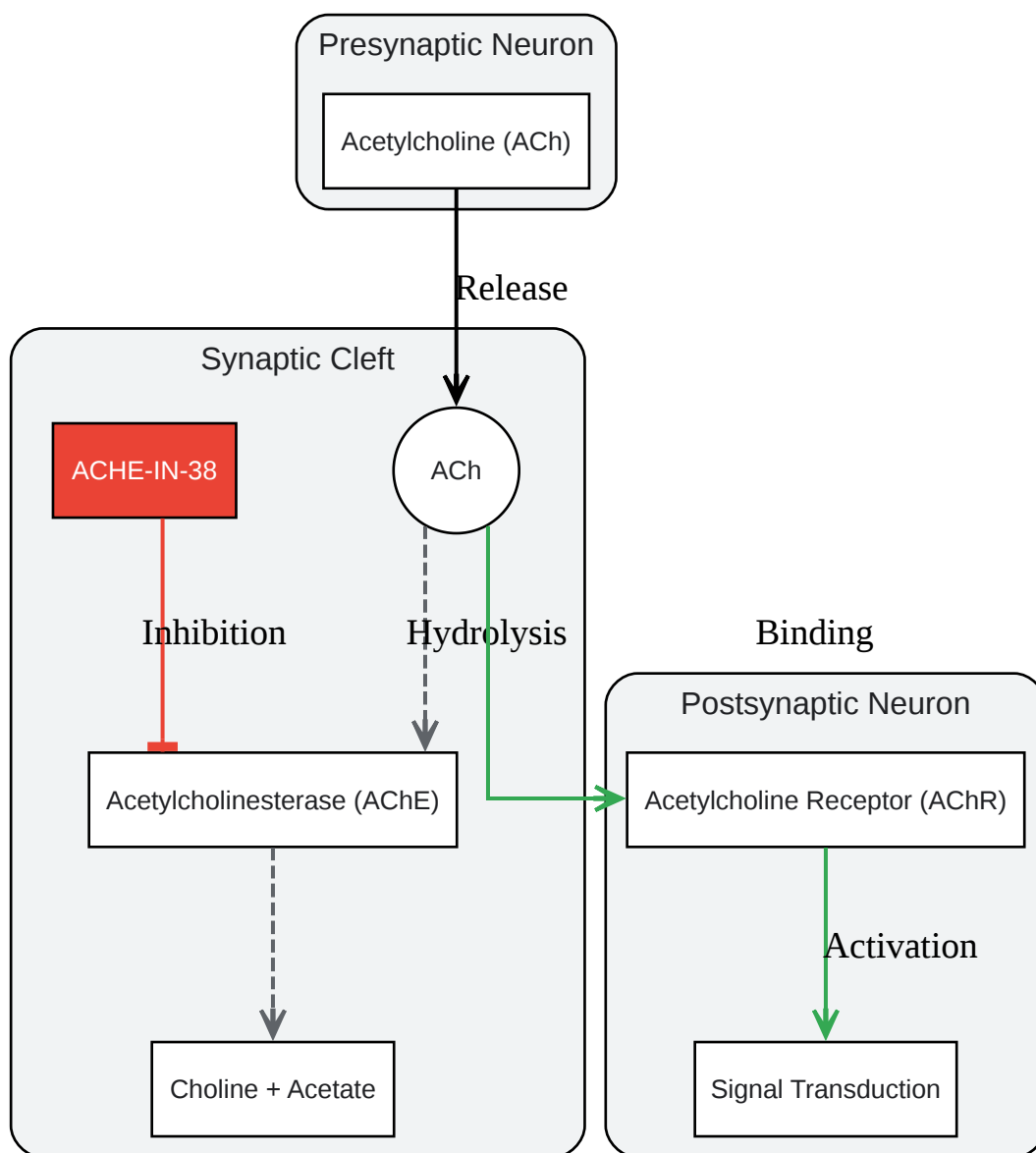
To prepare a working solution for an experiment, the DMSO stock solution should be serially diluted in the aqueous buffer of choice. It is crucial to add the DMSO stock to the aqueous buffer and mix immediately to prevent precipitation of the compound.

Important Considerations:

- The final concentration of DMSO in the assay should be kept to a minimum, typically below 0.5%, as higher concentrations may affect biological systems.
- Always include a vehicle control (the same concentration of DMSO used for the working solution) in your experiments to account for any effects of the solvent.
- Due to its limited aqueous solubility, it is advisable to prepare fresh working solutions from the DMSO stock on the day of the experiment.

Mechanism of Action: Acetylcholinesterase Inhibition

ACHE-IN-38 exerts its effects by inhibiting the enzyme acetylcholinesterase within the synaptic cleft. This inhibition leads to an increase in the concentration and duration of action of acetylcholine, thereby enhancing cholinergic signaling.

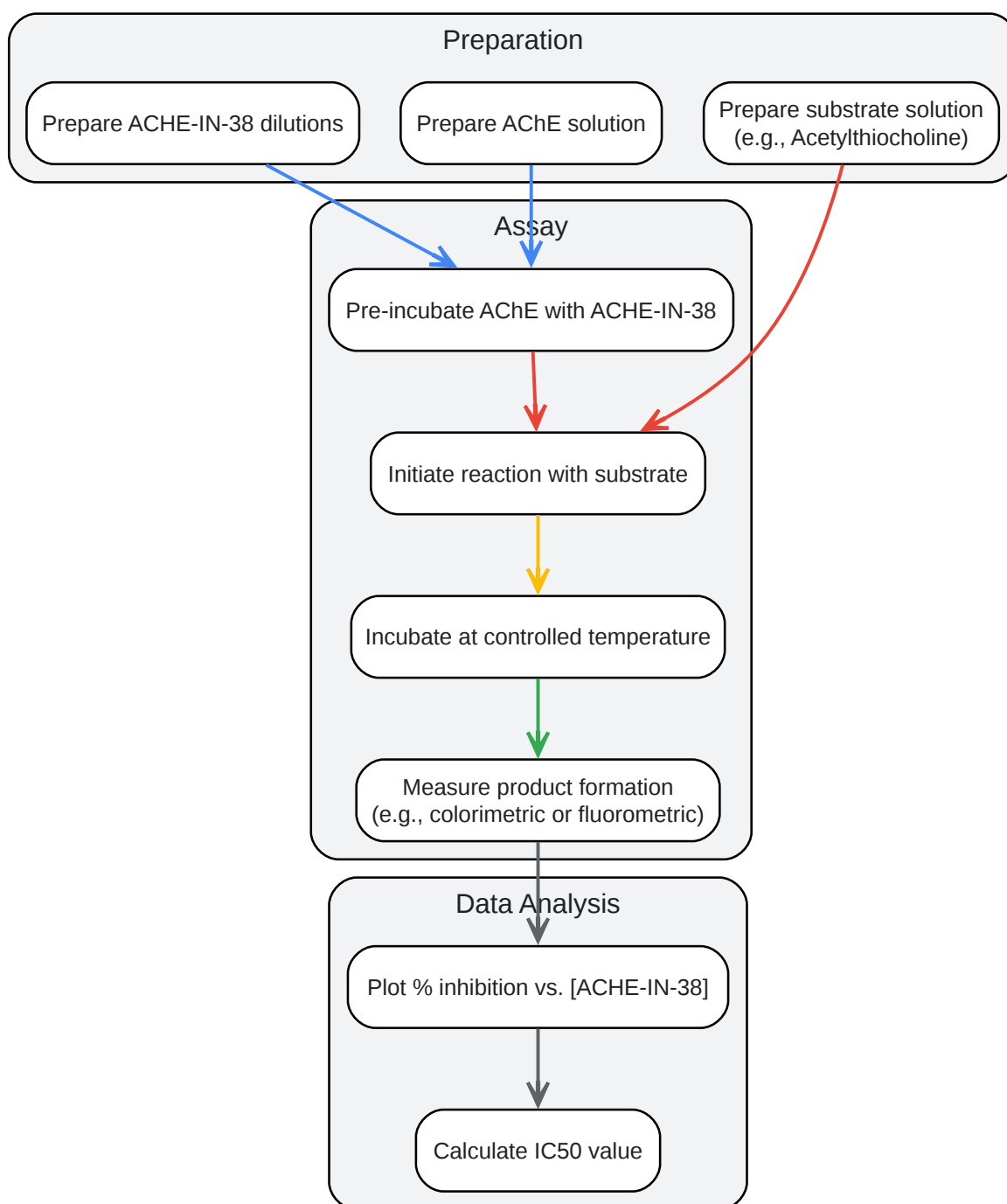


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Caption: Signaling pathway of acetylcholinesterase inhibition by **ACHE-IN-38**.

Experimental Workflow: In Vitro Enzyme Inhibition Assay

The following workflow outlines a general procedure for assessing the inhibitory activity of **ACHE-IN-38** on acetylcholinesterase.



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References

- 1. 5,6-Dimethoxy-2-(piperidin-4-yl)methylene-indan-1-one | 120014-30-4 [chemicalbook.com]
- 2. chemscene.com [chemscene.com]
- 3. Desbenzyl donepezil | C₁₇H₂₃NO₃ | CID 10446897 - PubChem [pubchem.ncbi.nlm.nih.gov]
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